

AWD 12-281 bronchodilator activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Awd 12-281

CAS No.: 257892-33-4

Cat. No.: S519878

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Technical Profile of AWD 12-281

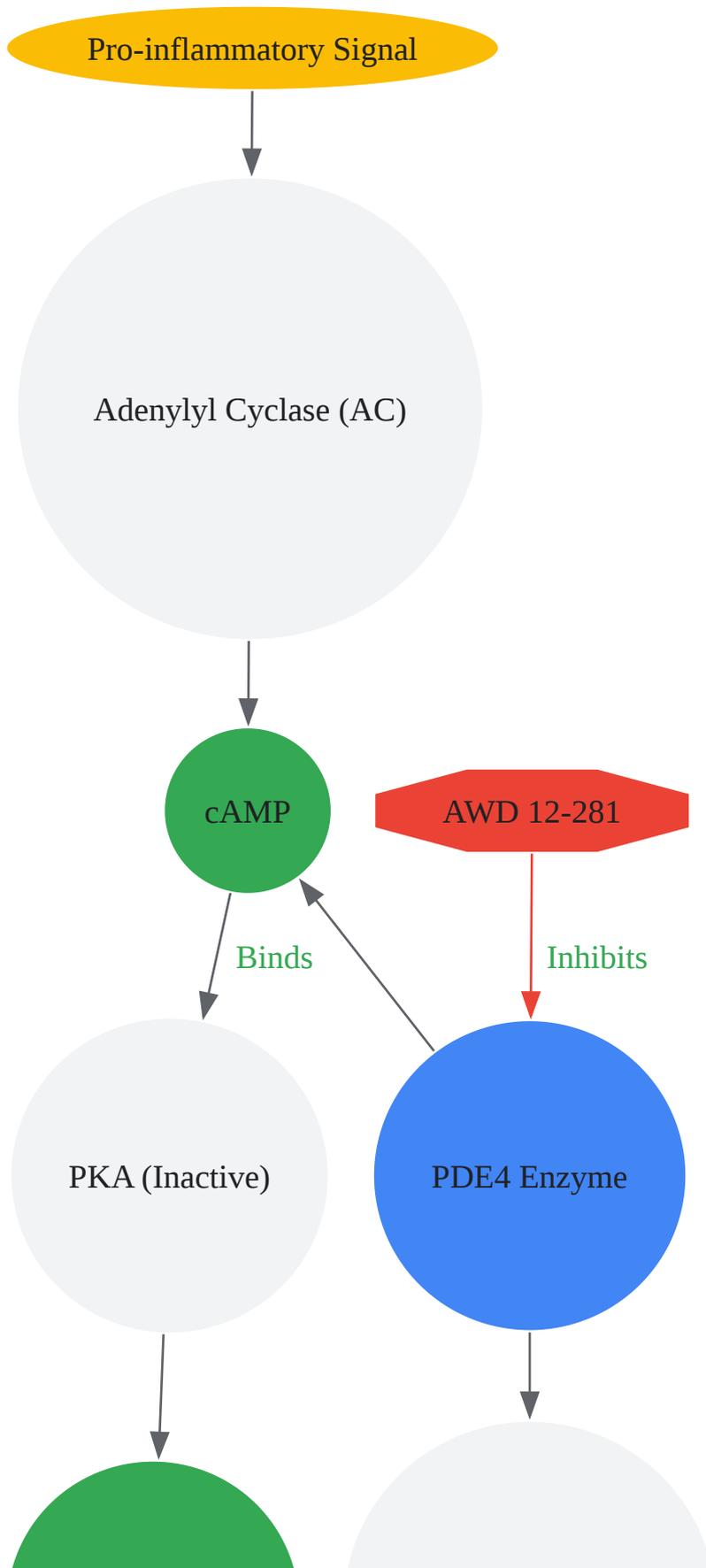
The table below summarizes the core technical data available for **AWD 12-281**:

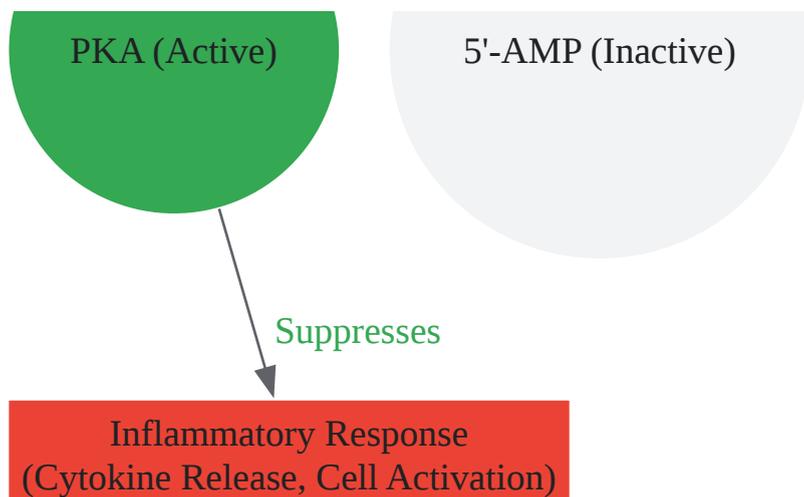
Attribute	Specification
Primary Target	Phosphodiesterase 4 (PDE4) [1]
IC50 for PDE4	9.7 nM [2] [1] [3]
Reported Activity	Anti-inflammatory and bronchodilator [1]
Route of Administration	Designed for inhaled delivery [2]
Development Status	Discontinued (Development was halted due to poor efficacy in clinical trials) [2] [3]

Mechanism of Action and Experimental Insights

AWD 12-281 was developed as part of a strategy to overcome the systemic side effects (like nausea and diarrhea) of oral PDE4 inhibitors by delivering the drug directly to the lungs [2]. It showed **preclinical efficacy in reducing pulmonary cell infiltration in various animal models** [2] [3].

The core mechanism of PDE4 inhibitors is to increase intracellular cyclic AMP (cAMP) levels, which leads to broad anti-inflammatory effects. The following diagram illustrates the signaling pathway through which **AWD 12-281** exerts its action:





Inflammatory Cell (e.g., Neutrophil, Macrophage)

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This diagram shows how **AWD 12-281** inhibits PDE4, preventing cAMP breakdown. Elevated cAMP levels activate Protein Kinase A (PKA), which then suppresses various inflammatory processes within cells central to COPD pathology [4] [5] [2].

Development Status and Context

AWD 12-281 is no longer under clinical development. It was one of the first inhaled PDE4 inhibitors to be tested but was **discontinued in 2006 due to poor efficacy in clinical trials** for asthma and COPD [2] [3]. This highlights the historical challenge of developing effective inhaled PDE4 inhibitors, with several other candidates also failing due to lack of efficacy or a low therapeutic index [2].

Research in this area continues with strategies like developing **dual PDE3/PDE4 inhibitors** (e.g., ensifentrine) which aim to provide both anti-inflammatory and bronchodilator effects, with some candidates showing more promise [5] [6].

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References

1. AWD 12-281 | PDE [targetmol.com]
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To cite this document: Smolecule. [AWD 12-281 bronchodilator activity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519878#awd-12-281-bronchodilator-activity>]

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